

# what is the chemical structure of behenamide

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## Compound of Interest

Compound Name: Behenamide

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An In-depth Technical Guide to **Behenamide**

## Introduction

**Behenamide**, systematically known as docosanamide, is a saturated fatty acid amide derived from behenic acid.[1] Its chemical structure is characterized by a long, 22-carbon aliphatic chain, making it a waxy, solid substance at room temperature.[2][3] This compound and its derivatives are of significant interest in various industrial and research applications, primarily for their properties as slip agents, lubricants, and release agents.[4][5] In the realm of life sciences, as a fatty acid amide, it is studied for its potential interactions with lipid metabolism and signaling pathways.[6][7] This guide provides a detailed overview of its chemical structure, physicochemical properties, relevant experimental protocols, and its place in biochemical pathways.

## Chemical Structure and Identification

**Behenamide** is a primary fatty amide, consisting of a 22-carbon acyl chain attached to an amide functional group ( $-\text{CONH}_2$ ).[8] The long, saturated hydrocarbon tail is hydrophobic, while the amide group provides a polar head. This amphipathic nature influences its physical properties and applications.

The key identifiers for **behenamide** are summarized below:

- IUPAC Name: docosanamide[9]
- Synonyms: Amide C22, Docosanamide, Behenic acid amide[2][8]

- CAS Number: 3061-75-4[2][9]
- Molecular Formula: C<sub>22</sub>H<sub>45</sub>NO[2][10]
- Linear Formula: CH<sub>3</sub>(CH<sub>2</sub>)<sub>20</sub>CONH<sub>2</sub>

## Physicochemical Properties

The physical and chemical properties of **behenamide** are largely dictated by its long, saturated alkyl chain. It is a stable, non-ionic compound.[11] A summary of its key quantitative data is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	339.60 g/mol	[4][8]
Melting Point	110-113 °C	[2]
Boiling Point	471.1 ± 13.0 °C (Predicted)	[2][11]
Density	0.9 ± 0.1 g/cm <sup>3</sup>	[11]
Water Solubility	0.0002878 mg/L at 25 °C (Estimated)	[11]
Physical State	White to off-white solid (waxy powder or pellets)	[1][2][3]
logP (o/w)	9.329 (Estimated)	[12]

## Experimental Protocols

### Protocol for Characterization of Surface-Segregated Behenamide in Polyethylene Films

**Behenamide** is frequently used as a slip agent in polymer manufacturing.[2] The following protocol outlines a methodology for the characterization of **behenamide** that has migrated to the surface of a polymer film, based on techniques described in the literature.[2][13]

Objective: To identify and quantify the presence and distribution of **behenamide** on the surface of high-density polyethylene (HDPE) samples.

Materials:

- HDPE samples produced with **behenamide**.
- Spectroscopy-grade solvents.
- Reference standard of pure **behenamide**.

Methodology:

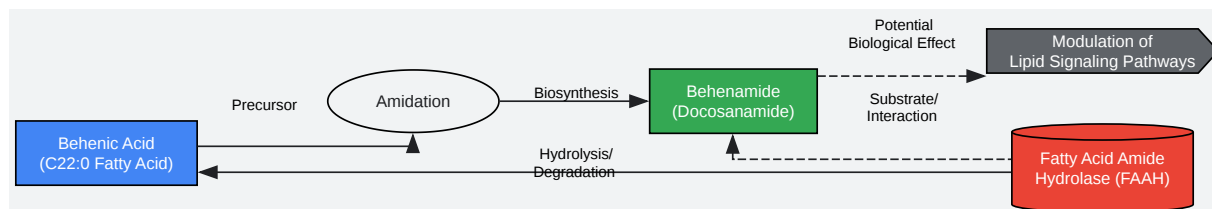
- Spectroscopic Analysis (Presence of Functional Groups):
  - Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) Spectroscopy:
    1. Place the HDPE film sample directly onto the ATR crystal.
    2. Apply consistent pressure to ensure good contact.
    3. Acquire the infrared spectrum over a range of  $4000\text{--}400\text{ cm}^{-1}$ .
    4. Analyze the spectrum for a characteristic amide peak around  $1645\text{ cm}^{-1}$ , which indicates the presence of the amide functional group from **behenamide**.[\[2\]](#)
  - X-ray Photoelectron Spectroscopy (XPS):
    1. Place the sample in the ultra-high vacuum chamber of the XPS instrument.
    2. Irradiate the sample surface with a monochromatic X-ray beam.
    3. Acquire high-resolution spectra for the N 1s and O 1s regions.
    4. The detection of nitrogen and oxygen peaks confirms the presence of the amide on the surface.[\[2\]](#)
- Microscopic Analysis (Surface Distribution and Morphology):

- Scanning Electron Microscopy (SEM):
  1. Mount a small section of the HDPE film onto an SEM stub using conductive tape.
  2. Sputter-coat the sample with a thin layer of gold or palladium to prevent charging.
  3. Image the surface at various magnifications to observe the morphology of the segregated **behenamide**. It may form distinct crystalline structures on the polymer surface.[\[2\]](#)
- Atomic Force Microscopy (AFM):
  1. Mount the sample on an AFM puck.
  2. Engage the AFM tip with the sample surface.
  3. Scan the surface in tapping mode to generate topography and phase images.
  4. These images will reveal the fine details of the distribution and structure of **behenamide** crystals at the nanoscale.[\[13\]](#)
- Surface Energy Measurement:
  - Contact Angle Goniometry:
    1. Place a droplet of deionized water and a droplet of a nonpolar liquid (e.g., diiodomethane) on the film surface.
    2. Measure the static contact angle for each liquid.
    3. Use the measured angles and known surface tensions of the liquids to calculate the surface energy of the film. Migration of **behenamide** to the surface is expected to lower the surface energy.[\[13\]](#)

## Biochemical Context and Signaling

Fatty acid amides constitute a class of endogenous lipid signaling molecules.[\[14\]](#) While **behenamide**'s specific signaling roles are not as extensively characterized as other amides

like oleamide or anandamide, it is known to interact with enzymes that regulate lipid signaling pathways, such as fatty acid amide hydrolase (FAAH).[6][14] FAAH is the primary enzyme responsible for the degradation of N-acyl ethanolamines and other fatty acid amides. The interaction of **behenamide** with this pathway suggests its potential to modulate cellular signaling processes.[6]



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Caption: Logical workflow of **behenamide** biosynthesis from behenic acid and its interaction with the FAAH enzyme.

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## References

- 1. CAS 3061-75-4: Behenamide | CymitQuimica [cymitquimica.com]
- 2. lipids.alfa-chemistry.com [lipids.alfa-chemistry.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Behenamide - MedChem Express [bioscience.co.uk]
- 6. Buy Behenamide (EVT-304495) | 3061-75-4 [evitachem.com]
- 7. Docosanamide | 3061-75-4 [chemicalbook.com]
- 8. scbt.com [scbt.com]

- 9. Behenic amide [webbook.nist.gov]
- 10. CAS Common Chemistry [commonchemistry.cas.org]
- 11. echemi.com [echemi.com]
- 12. behenamide, 3061-75-4 [thegoodscentcompany.com]
- 13. researchgate.net [researchgate.net]
- 14. Fatty Acid Amide Signaling Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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